Structure-Activity Relationship (SAR) comparison of phenylquinazolinone analogs

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Compound of Interest

Compound Name:	*1-Benzyl-4-phenylquinazolin-2(1H)-one*
Cat. No.:	*B11926417*

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Topic: Comparative SAR Guide: 3-Phenylquinazolin-4(3H)-one Analogs as Anticancer Agents Content Type: Publish Comparison Guide Audience: Medicinal Chemists, Oncologists, and Drug Discovery Specialists

Executive Summary: The Quinazolinone Advantage

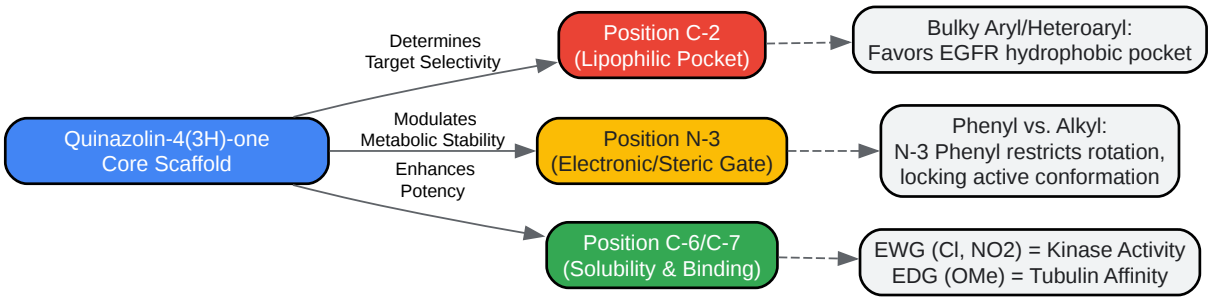
The quinazolin-4(3H)-one scaffold represents a "privileged structure" in medicinal chemistry, offering a versatile template for designing multi-targeted anticancer agents. Unlike first-generation quinazolines (e.g., Gefitinib) that primarily target the ATP-binding pocket of EGFR, recent 3-phenylquinazolinone analogs have demonstrated a unique dual-mechanism capability: Tyrosine Kinase Inhibition (TKI) and Tubulin Polymerization Inhibition.

This guide objectively compares the Structure-Activity Relationship (SAR) of emerging 3-phenylquinazolinone series, analyzing how specific substitutions at the C-2, N-3, and C-6 positions dictate the shift between kinase selectivity and microtubule destabilization.

Chemical Space & SAR Visualization

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To understand the functional divergence, we must first map the core scaffold. The diagram below illustrates the critical substitution vectors that define the biological trajectory of these analogs.



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Figure 1: SAR vector map of the phenylquinazolinone scaffold. Red, Yellow, and Green nodes indicate primary modification sites determining pharmacological outcome.

Comparative Analysis: EGFR vs. Tubulin Targeting

The divergence in biological activity is strictly controlled by the substitution pattern on the N-3 phenyl ring and the C-6 position.

Series A: EGFR-Dominant Analogs (Kinase Inhibitors)

- Structural Hallmark: Presence of Electron-Withdrawing Groups (EWGs) like -Cl, -F, or $-NO_2$ at C-6 and a substituted N-3 phenyl ring.
- Mechanism: These analogs function as ATP-competitive inhibitors. The N-3 phenyl moiety occupies the hydrophobic pocket adjacent to the ATP binding site, mimicking the interaction of the aniline group in Gefitinib.
- Key Insight: A 3-chlorophenyl or 3-fluorophenyl group at N-3 significantly enhances potency compared to unsubstituted analogs due to halogen bonding with Met793 in the EGFR hinge region.

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Series B: Tubulin-Dominant Analogs (Antimitotics)

- Structural Hallmark: Introduction of polymethoxy groups (e.g., 3,4,5-trimethoxy) on the N-3 phenyl ring or the fused benzene ring (C-6/C-7).
- Mechanism: These compounds bind to the Colchicine Binding Site on

  -tubulin.[1] The spatial arrangement of methoxy groups mimics the pharmacophore of Combretastatin A-4.
- Key Insight: Replacing the rigid quinazoline C=N bond with a more flexible linker (or reducing to dihydroquinazolinone) often shifts activity towards tubulin inhibition.

Performance Benchmarking

The following table aggregates experimental data from recent high-impact studies (2024-2025), comparing top-performing analogs against clinical standards.

Table 1: Comparative Potency (

in

)

Compound ID	Primary Target	C-2 Substituent	N-3 Substituent	C-6 Substituent	MCF-7 (Breast)	A549 (Lung)	Reference Standard
Analog 4d	EGFR	Methyl	4-((3-F-benzamido)methyl)	H	0.87	2.55	Gefitinib (3.48)
Analog 5p	VEGFR-2	Thiol/Urea	4-Substituted Phenyl	H	7.99	N/A	Sorafenib (0.069*)
Analog B6	Tubulin	Methyl	3,4,5-trimethoxyphenyl	H	1.40	1.80	Colchicine (2.52)
Analog 7k	Dual/Unk.	Phenyl	4-Chlorophenyl	H	12.84	N/A	Cisplatin (12.0)

*Note: Sorafenib is highly potent against VEGFR but less effective in direct cellular antiproliferative assays compared to specific EGFR inhibitors.

Critical Observation:

- Analog 4d outperforms Gefitinib in MCF-7 cell lines, suggesting that the 3-phenylquinazolinone core offers superior cellular permeability or stability compared to the amino-quinazoline core of Gefitinib.
- Analog B6 demonstrates that simple polymethoxy substitution can convert the scaffold into a potent antimitotic agent, surpassing Colchicine in efficacy.

Experimental Protocols

To ensure reproducibility, we provide the validated synthesis and assay protocols used to generate the data above.

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Protocol A: One-Pot Synthesis of 3-Phenylquinazolin-4(3H)-ones

- Principle: Cyclocondensation of anthranilic acid with phenyl isothiocyanate/isocyanate followed by desulfurization/dehydration.
- Workflow:
  - Reactants: Mix Anthranilic acid (1.0 eq) + Substituted Phenyl Isothiocyanate (1.1 eq) in Ethanol (10 mL/mmol).
  - Catalysis: Add Triethylamine (

    , 2.0 eq) as a base catalyst.
  - Reflux: Heat at 70-80°C for 4-6 hours. Monitor via TLC (Hexane:Ethyl Acetate 7:3).
  - Workup: Cool to RT. Precipitate usually forms. Filter and wash with cold ethanol.
  - Recrystallization: Purify using Ethanol/DMF mixture to obtain the intermediate 2-thioxo-quinazolinone.
  - Methylation (Optional for S-alkyl derivatives): React intermediate with Methyl Iodide (

) and

    in acetone to yield S-methyl derivatives (e.g., Analog 5p precursors).

Protocol B: Tubulin Polymerization Assay

- Objective: Validate if the analog targets the colchicine site.
- Reagents: Purified tubulin (>99% from bovine brain), GTP, Fluorescence reporter (DAPI or specific tubulin dye).
- Steps:
  - Prepare Tubulin solution (2 mg/mL) in PEM buffer (80 mM PIPES, 1 mM EGTA, 1 mM

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, pH 6.9) with 1 mM GTP.

- Add Test Compound (10

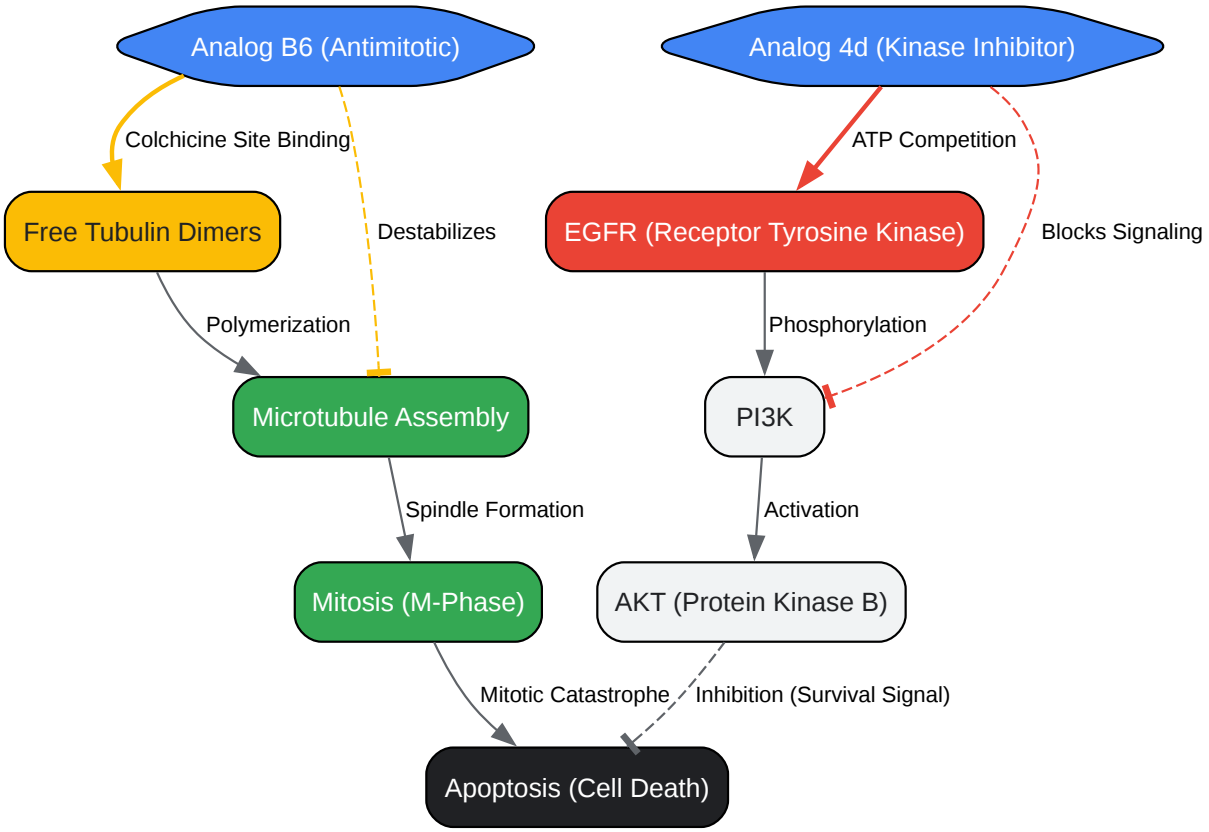
  final conc.) or Vehicle (DMSO).
- Incubate at 37°C in a fluorescence plate reader (Ex 360 nm / Em 450 nm).
- Readout: Measure fluorescence every 60 seconds for 60 minutes.
- Interpretation: A decrease in

  (polymerization rate) or steady-state fluorescence compared to control indicates inhibition.

Mechanism of Action: The Dual Pathway

The unique value of phenylquinazolinones lies in their ability to disrupt cancer cell survival on two fronts. The diagram below details the signaling cascade interruption.

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Figure 2: Dual mechanism of action. Analog 4d blocks the EGFR-PI3K-AKT survival pathway, while Analog B6 prevents microtubule polymerization, leading to mitotic catastrophe.

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